common errors in WAM2layers configuration

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Compound of Interest	
Compound Name:	WAM2
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WAM2layers Technical Support Center

Welcome to the **WAM2**layers technical support center. This guide provides answers to common questions and solutions for issues you may encounter during the configuration and execution of your moisture tracking experiments.

Frequently Asked Questions (FAQs)

Here are answers to some of the most common questions about **WAM2**layers.

Q1: What is **WAM2**layers and what are its main applications?

A1: **WAM2**layers is an atmospheric moisture tracking model written in Python. It is designed to identify the origin of precipitation (backtracking) or determine the destination of evaporated moisture (forward tracking). Its primary applications are in hydrology, meteorology, and climate science to study moisture recycling, atmospheric rivers, and the sources of rainfall for specific regions or extreme weather events.

Q2: What kind of input data do I need to run **WAM2**layers?

A2: **WAM2**layers typically requires gridded atmospheric data from reanalysis datasets like ERA5 or output from climate models. Key input variables include wind fields (u and v components), specific humidity, and surface fluxes like evaporation and precipitation. The model is designed to work with data on different vertical levels (model levels or pressure levels) and aggregates them into a two-layer system.

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Q3: How is a **WAM2**layers experiment configured?

A3: Experiments are configured using a YAML file (commonly config.yaml). This file contains all the settings for your experiment, including the time period to analyze, the geographical domain, paths to input data, the tracking direction (forward or backward), and the location of the output files. Using a configuration file makes experiments easily reproducible and shareable.

Q4: What is the difference between the "preprocessing" and "tracking" steps?

A4: The **WAM2**layers workflow is a two-step process:

- Preprocessing: In this first step, the raw input data (e.g., from ERA5) is read and converted into a format that the tracking model can use. This involves calculating the necessary moisture fluxes and collapsing the atmospheric data into the two-layer vertical grid used by the model.

- Tracking: This is the core step where the model integrates tagged moisture through the atmosphere over time, either forward or backward, based on the preprocessed data and the settings in your configuration file.

Troubleshooting Guide

This guide provides solutions to specific errors and problems you might encounter.

Installation & Environment

Q: I'm having trouble installing **WAM2**layers. What is the recommended method?

A: The most reliable way to install **WAM2**layers is by using a dedicated Conda environment. This ensures that all required dependencies are installed without conflicting with other Python packages on your system.

Experimental Protocol: Recommended Installation

- Install Conda: If you don't have it, install Miniconda or Anaconda.

- Create a new environment: Open your terminal and create a new environment. It is recommended to use Python 3.11 or newer.

- Activate the environment:

- Install **WAM2**layers: The package is available on PyPI. For visualization capabilities, install with the [viz] extra.

This process isolates your installation and is the first step in resolving many common issues.

Configuration Errors (config.yaml)

Q: My script fails immediately with a FileNotFoundError. What should I check?

A: A FileNotFoundError at the start of a run usually points to an incorrect path in your config.yaml file.

- Check data_dir: Ensure the data_dir path points to the correct location of your preprocessed input data.

- Check tagging_region_mask: If you are using a NetCDF file to define your tagging region, verify that the path to this file is correct.

- Absolute vs. Relative Paths: Try using absolute paths to your data directories to avoid ambiguity.

Q: I'm getting a ValueError or TypeError related to dates.

A: Date and time formats in the configuration file are critical. Ensure that the track_start_date and track_end_date follow the YYYY-MM-DD HH:MM format precisely. For example: 2022-01-01 00:00. Any deviation can lead to parsing errors.

Q: The model output seems strange and the tracked moisture is not where I expect it. What could be wrong in my configuration?

A: This can happen if the tagging_region is incorrectly defined. The tagging region specifies the area where moisture is "tagged" for tracking.

- Bounding Box: If using a bounding box ([lon_min, lon_max, lat_min, lat_max]), ensure the coordinates are in the correct order and within the expected range (-180 to 180 for longitude, -90 to 90 for latitude).

- Mask File: If using a mask file, ensure the NetCDF file contains a variable with values between 0 and 1, where 1 indicates the cells to be included in the tagging region. A common mistake is having a mask with incorrect dimensions or variable names.

The following table summarizes key configuration parameters that are common sources of errors.

Parameter	Common Error	Recommended Check
data_dir	FileNotFoundError	Verify the path is correct and absolute.
track_start_date	ValueError, TypeError	Use YYYY-MM-DD HH:MM format.
track_end_date	ValueError, TypeError	Use YYYY-MM-DD HH:MM format.
tagging_region	Incorrect tracking results	Check coordinate order and ranges.
output_frequency	Inconsistent output times	Ensure the value is a valid pandas frequency string (e.g., '6H', '1D').

Input Data & Preprocessing

Q: The preprocessing step fails with an error about missing variables in my input files.

A: This indicates that your source data (e.g., ERA5 NetCDF files) is incomplete. The preprocessing step expects specific variables to be present. For a standard ERA5-based experiment, you will need files containing:

- Surface level data (evaporation, precipitation, 2m dewpoint temperature, 10m u/v wind components).

- Pressure or model level data (specific humidity, u/v wind components for all vertical levels).

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Double-check that you have downloaded all the required variables for the entire time period of your experiment.

Runtime & Tracking Errors

Q: My experiment crashes with a MemoryError during the tracking step.

A: MemoryError is common when tracking over a large domain or a long time period, as **WAM2**layers needs to hold significant amounts of data in memory. To mitigate this:

- Reduce the Tracking Domain: In your config.yaml, reduce the geographical area (preprocess_bounds) to the smallest region necessary for your research question.

- Shorten the Time Period: Run the experiment for a shorter duration (track_start_date to track_end_date). You can often run experiments in sequential chunks.

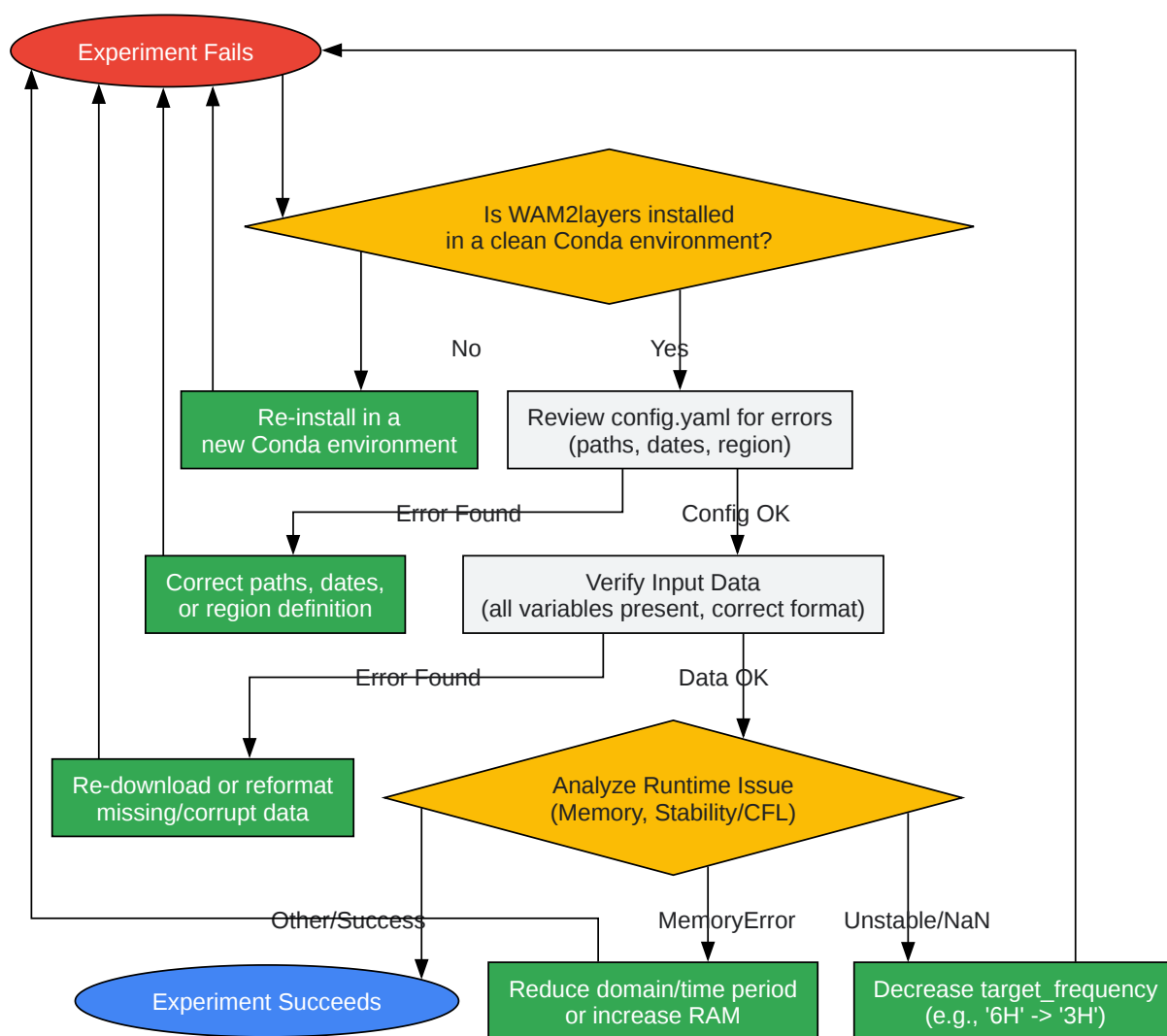- Increase System Memory: If possible, run the experiment on a machine with more RAM.

Q: The model output contains NaN (Not a Number) values or the results look numerically unstable.

A: This can be caused by violating the Courant-Friedrichs-Lewy (CFL) condition, which relates to numerical stability. The CFL condition requires that the model's time step is short enough that moisture does not travel more than one grid cell in a single step.

- Adjust target_frequency: In your config.yaml, try decreasing the target_frequency (i.e., making the time step shorter). For example, change it from '6H' (6 hours) to '3H' (3 hours). This increases computational time but improves stability.

Troubleshooting Workflow

When you encounter an error, it is recommended to follow a systematic approach to identify the cause. The diagram below illustrates a logical workflow for troubleshooting a failing **WAM2**layers experiment.

Experiment Fails

Is WAM2layers installed in a clean Conda environment?

No → **Re-install in a new Conda environment**

Yes → **Review config.yaml for errors (paths, dates, region)**

Error Found → **Correct paths, dates, or region definition**

Config OK → **Verify Input Data (all variables present, correct format)**

Error Found → **Re-download or reformat missing/corrupt data**

Data OK → **Analyze Runtime Issue (Memory, Stability/CFL)**

Other/Success → **Experiment Succeeds**

MemoryError → **Reduce domain/time period or increase RAM**

Unstable/NaN → **Decrease target_frequency (e.g., '6H' -> '3H')**

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com